A Technical Guide to the Spectroscopic Characterization of 2-Chloro-6-ethoxypyridine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-6-ethoxypyridine*
CAS No.:	*42144-78-5*
Cat. No.:	*B1359853*

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This document provides an in-depth technical guide to the spectroscopic analysis of **2-Chloro-6-ethoxypyridine** (CAS No: 42144-78-5), a key intermediate in pharmaceutical and agrochemical synthesis.[1] The following sections detail the principles, experimental protocols, and expert interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide is intended for researchers, scientists, and drug development professionals who require a robust understanding of this molecule's structural properties.

Molecular Structure and Spectroscopic Implications

Understanding the molecular architecture of **2-Chloro-6-ethoxypyridine** is fundamental to interpreting its spectroscopic output. The molecule consists of a pyridine ring substituted at the C2 and C6 positions with a chloro and an ethoxy group, respectively.

The electronegative nitrogen atom and the chlorine atom withdraw electron density from the ring, while the ethoxy group acts as an electron-donating group through resonance. This interplay of electronic effects creates a distinct chemical environment for each atom, which is directly interrogated by spectroscopic techniques.

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Caption: General workflow for GC-MS analysis.

- Sample Preparation: Prepare a dilute solution of **2-Chloro-6-ethoxypyridine** (~100 ppm) in a volatile solvent such as dichloromethane or ethyl acetate.
- GC Method:
  - Injector: Set to 250 °C with a split ratio of 50:1.
  - Column: Use a standard non-polar column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness DB-5ms or equivalent).
  - Oven Program: Start at 80 °C, hold for 2 minutes, then ramp at 10 °C/min to 250 °C and hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Method:
  - Ion Source: Electron Ionization (EI) at 70 eV. Set the source temperature to 230 °C.
  - Mass Analyzer: Scan a mass range of m/z 40-300.
- Data Analysis:
  - Identify the peak corresponding to **2-Chloro-6-ethoxypyridine** in the total ion chromatogram (TIC).
  - Extract the mass spectrum for that peak.

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- Analyze the molecular ion and the fragmentation pattern to confirm the structure.

Summary of Spectroscopic Data

Technique	Feature	Predicted Value
^{1}H NMR	Aromatic Protons	δ ~7.50 (t), ~6.80 (d), ~6.60 (d) ppm
	Ethoxy Protons	δ ~4.40 (q), ~1.40 (t) ppm
^{13}C NMR	Pyridine Carbons	δ ~163, 151, 140, 111, 108 ppm
	Ethoxy Carbons	δ ~62, 15 ppm
IR	Key Stretches	2980 (C-H), 1580 (C=N/C=C), 1250 (C-O), 780 (C-Cl) cm^{-1}
MS	Molecular Ion	m/z 157/159 ($[M]^+$, ~3:1 ratio)
	Key Fragments	m/z 129/131, 122, 94

Conclusion

The comprehensive spectroscopic analysis using NMR, IR, and MS provides a self-validating framework for the structural confirmation of **2-Chloro-6-ethoxypyridine**. Each technique offers complementary information, from the detailed carbon-hydrogen framework provided by NMR to the functional group identification by IR and the molecular weight and fragmentation pathways revealed by MS. The protocols and interpretations presented in this guide serve as a robust methodology for researchers engaged in the synthesis and quality control of this important chemical intermediate.

References

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Sources

- 1. 2-CHLORO-6-ETHOXYPYRIDINE CAS#: 42144-78-5 [m.chemicalbook.com]

- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Characterization of 2-Chloro-6-ethoxypyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359853/docs#a-technical-guide-to-the-spectroscopic-characterization-of-2-chloro-6-ethoxypyridine]

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